

Application Notes and Protocols for 4-Methyl-4-nonanol in Semiochemical Research

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Compound of Interest

Compound Name: 4-Methyl-4-nonanol

Cat. No.: B1265793

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A comprehensive review of available scientific literature reveals no documented applications of **4-Methyl-4-nonanol** as a semiochemical for insect attraction, repulsion, or any other behavior-modifying activity. Searches for its use in pheromone blends, field trials, or electrophysiological studies have not yielded any relevant results. Commercial suppliers of this chemical do not list any applications in pest management or chemical ecology.

Given the user's interest in this specific chemical structure for semiochemical research, it is highly probable that there may be a confusion with its well-researched structural isomer, 4-Methyl-5-nonanol. This compound is a significant and widely studied aggregation pheromone, particularly for various species of weevils.

Therefore, the following application notes, protocols, and data are provided for 4-Methyl-5-nonanol, a compound of high relevance and proven efficacy in semiochemical research and integrated pest management (IPM).

Application Notes: 4-Methyl-5-nonanol as an Aggregation Pheromone

Introduction:

4-Methyl-5-nonanol, also known as ferrugineol, is a male-produced aggregation pheromone identified in several species of weevils, most notably the Red Palm Weevil (*Rhynchophorus ferrugineus*), a devastating pest of palm trees.^{[1][2]} Unlike sex pheromones, which typically

attract only one sex, aggregation pheromones attract both males and females, making them highly effective for mass trapping and population monitoring.[1][3] The activity of 4-Methyl-5-nonanol is often synergized by the presence of a related ketone, 4-methyl-5-nonenone, and kairomones from host plants, such as volatiles from fermenting sugarcane, dates, or coconut tissue.[1][4]

Mechanism of Action:

At the molecular level, 4-Methyl-5-nonanol interacts with specific olfactory receptors located on the antennae of target insects.[5] This binding event triggers a signaling cascade that results in neuronal activation, leading to a behavioral response, namely upwind flight towards the pheromone source.[5] This targeted attraction allows for the effective luring of weevils to traps for monitoring or removal.[4]

Applications in Pest Management:

- Population Monitoring: Pheromone-baited traps are a primary tool for the early detection of weevil infestations and for monitoring population dynamics over time. This information is critical for making timely and informed pest management decisions.[4][5]
- Mass Trapping: Deploying a high density of pheromone traps can significantly reduce local weevil populations by capturing a large number of adults. This method is a cornerstone of many IPM programs for the Red Palm Weevil.[3]
- "Attract-and-Kill" Strategies: This approach combines the pheromone lure with an insecticide. Weevils are attracted to a device or bait station where they come into contact with a lethal dose of a pesticide, preventing the need for broad-spectrum insecticide sprays.

Quantitative Data on Field Efficacy

The following table summarizes key quantitative data from field studies on the effectiveness of 4-Methyl-5-nonanol in trapping the Red Palm Weevil (*Rhynchophorus ferrugineus*).

Lure Composition	Release Rate (mg/day)	Mean		Study Duration (days)	Reference
		Weevil Catch (weevils/trap p/day)	Sex Ratio (Male:Femal e)		
Synthetic Ferrugineol (4-Methyl-5- nonanol)	0.38 ± 0.08	0.23 ± 0.04	Not Specified	60	[1]
Ferrugineol + Coconut Bark Steam Distillate	Not Specified	0.25 ± 0.12	Not Specified	15	[1]
Control (no lure)	N/A	0.00	N/A	60	[1]

Experimental Protocols

Protocol 1: Field Trapping of Red Palm Weevil

Objective: To monitor or mass trap *Rhynchophorus ferrugineus* using pheromone-baited traps.

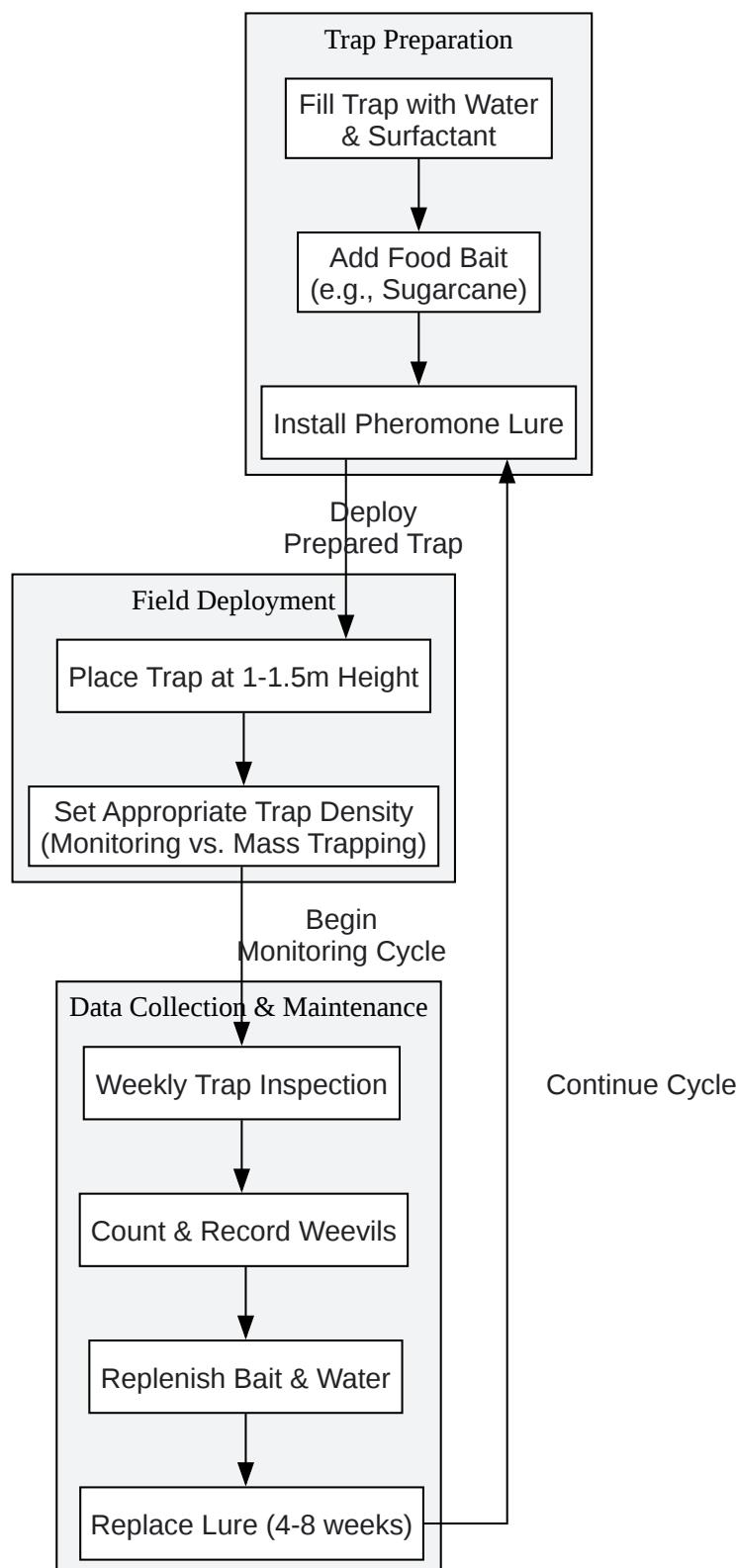
Materials:

- Commercial pheromone lures containing 4-Methyl-5-nonanol (often in a 9:1 ratio with 4-methyl-5-nonanone).
- Food bait (e.g., fresh-cut sugarcane, dates, or a molasses solution).
- Bucket traps (5-10 liter capacity) with entry windows.
- Water and a surfactant (e.g., unscented soap) or a thin layer of paraffinic oil.
- Stakes or wire for trap placement.
- GPS device for recording trap locations.

- Data collection sheets.

Procedure:

- Trap Preparation: Fill the bottom of the bucket trap with 2-3 liters of water and add a few drops of surfactant to break the surface tension, ensuring captured weevils drown.
- Baiting: Add the food bait to the water. If using sugarcane, use several freshly cut pieces.
- Lure Placement: Hang the pheromone lure inside the trap, positioned just above the water level, according to the manufacturer's instructions.
- Trap Deployment: Place traps in the field, either attached to palm trunks or on stakes at a height of 1-1.5 meters.
- Trap Density: For monitoring, space traps 100-200 meters apart. For mass trapping, increase the density to one trap per 1-4 hectares, depending on infestation levels.
- Data Collection: Check traps weekly. Count and record the number of male and female weevils.
- Maintenance: Replenish the food bait and water as needed. Replace the pheromone lure every 4-8 weeks, or as recommended by the manufacturer.



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Caption: Workflow for field trapping of Red Palm Weevils.

Protocol 2: Electroantennography (EAG) Assay

Objective: To measure the olfactory response of an insect's antenna to 4-Methyl-5-nonanol.

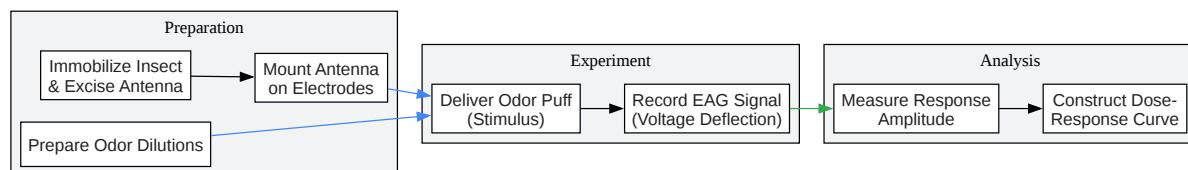
Materials:

- Live adult insects (e.g., *R. ferrugineus*).
- EAG system (micromanipulators, amplifier, data acquisition software).
- Glass capillary electrodes.
- Saline solution (e.g., Ringer's solution).
- Ag/AgCl wires.
- Odor delivery system (puff generator).
- High-purity 4-Methyl-5-nonanol.
- Solvent (e.g., paraffin oil or hexane).
- Filter paper strips.

Procedure:

- Antennal Preparation: Immobilize a live insect. Excise one antenna at the base.
- Electrode Placement: Mount the excised antenna between two glass electrodes filled with saline solution. The recording electrode is placed over the distal end of the antenna, and the reference electrode is inserted into the basal end.
- Odor Stimulus Preparation: Prepare serial dilutions of 4-Methyl-5-nonanol in the chosen solvent. Apply a known volume (e.g., 10 μ L) of each dilution onto a filter paper strip and insert it into a Pasteur pipette.
- Stimulation and Recording: Deliver a puff of purified, humidified air through the pipette over the antennal preparation. The duration of the puff is typically 0.5-1 second.

- Data Acquisition: Record the negative voltage deflection (the EAG response) generated by the antenna.
- Controls: Use a solvent-only puff as a negative control and a standard reference compound (e.g., a general odorant known to elicit a response) to normalize the data.
- Analysis: Measure the amplitude of the EAG responses for each concentration. Construct a dose-response curve to determine the sensitivity of the antenna to the compound.



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Caption: Experimental workflow for an Electroantennography (EAG) assay.

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